

Spectroscopic and Analytical Characterization of Glucoputranjivin: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



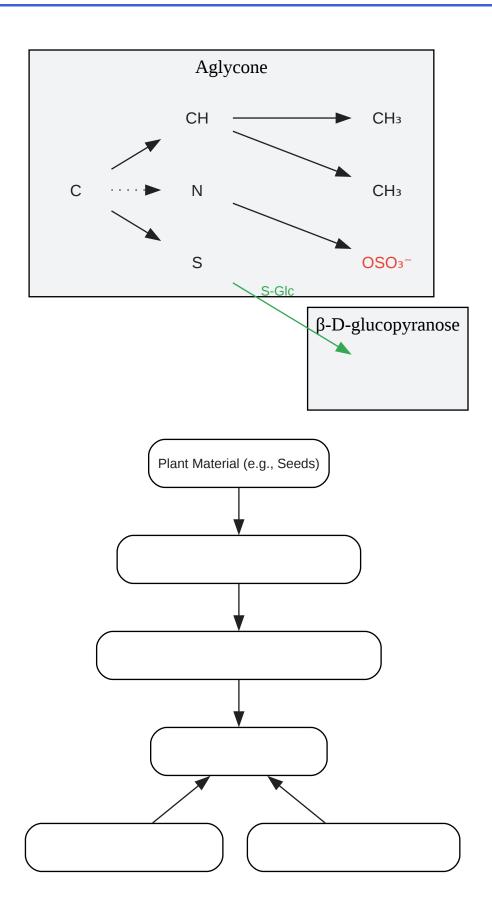
Introduction

Glucoputranjivin is a glucosinolate found in various plants of the Brassicaceae family, notably in Sisymbrium officinale (L.) Scop., commonly known as hedge mustard or the "singers' plant". [1] As a precursor to the bioactive isopropyl isothiocyanate, Glucoputranjivin and its derivatives are of significant interest to researchers in natural product chemistry, pharmacology, and drug development.[2][3] This technical guide provides an in-depth overview of the spectroscopic data used for the characterization of Glucoputranjivin, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, along with the experimental protocols for its isolation and analysis.

Chemical Structure of Glucoputranjivin

The structural elucidation of **Glucoputranjivin** has been confirmed through various spectroscopic techniques.[4] The molecule consists of a β -D-glucopyranose unit linked via a sulfur atom to a sulfated oxime function, with an isopropyl side chain.





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- To cite this document: BenchChem. [Spectroscopic and Analytical Characterization of Glucoputranjivin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197972#spectroscopic-data-nmr-ms-forglucoputranjivin-characterization]

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